

Application Note and Protocol: Preparation of TC-G-1008 Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TC-G-1008

Cat. No.: B611246

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

TC-G-1008, also known as GPR39-C3, is a potent and selective agonist for the G-protein-coupled receptor 39 (GPR39), which functions as a zinc-sensing receptor.[1][2][3] In preclinical research, **TC-G-1008** is utilized to investigate the roles of GPR39 in various physiological processes, including metabolic regulation, inflammation, and epithelial barrier integrity.[2][4] The compound acts as a positive allosteric modulator, with its activity being enhanced by the presence of zinc.[5][6]

Accurate and consistent preparation of stock solutions is a critical first step for ensuring the reliability and reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **TC-G-1008** stock solutions using dimethyl sulfoxide (DMSO).

Physicochemical and Handling Data

All quantitative data for **TC-G-1008** is summarized below. This information is essential for accurate calculations and proper handling.

Property	Value	References
Synonyms	GPR39-C3	[1] [7] [8]
Molecular Formula	C ₁₈ H ₁₉ ClN ₆ O ₂ S	[2] [9]
Molecular Weight (MW)	418.90 g/mol	[1] [2] [10]
Appearance	White to off-white solid powder	[1]
Purity	≥98%	[2] [9]
Solubility in DMSO	Soluble to 100 mM (41.89 mg/mL)	[2] [9] [11]
Higher Reported Solubility	55 mg/mL (~131 mM)	[10]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 100 mM stock solution of **TC-G-1008** in DMSO.

3.1 Required Materials and Equipment

- **TC-G-1008** solid powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Personal Protective Equipment (PPE): Butyl or nitrile gloves, safety goggles, lab coat[\[12\]](#)
- Analytical balance (if weighing powder)
- Sterile, amber, or light-protecting microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator bath (recommended)[\[10\]](#)
- (Optional) 0.22 µm syringe filter for sterilization

3.2 Safety Precautions

- **TC-G-1008:** Handle as a potentially hazardous chemical. Review the Safety Data Sheet (SDS) before use.
- **DMSO:** DMSO is a combustible liquid that can readily penetrate the skin, carrying dissolved substances with it.^{[13][14]} Avoid direct contact. Handle in a well-ventilated area or a chemical fume hood. Dispose of DMSO-containing waste according to institutional guidelines.^[12]

3.3 Step-by-Step Procedure

Step 1: Pre-Procedure Calculations Before handling the compound, calculate the volume of DMSO required. To prepare a 100 mM stock solution, use the following formula:

$$\text{Volume of DMSO } (\mu\text{L}) = [\text{Mass of TC-G-1008 (mg)} / 418.90 \text{ (g/mol)}] \times 10,000$$

Example Calculation for 5 mg of **TC-G-1008**:

- Volume of DMSO (μL) = $[5 \text{ mg} / 418.90 \text{ g/mol}] \times 10,000 = 119.36 \mu\text{L}$

Step 2: Compound Preparation

- Bring the vial of **TC-G-1008** powder and the anhydrous DMSO to room temperature.
- Briefly centrifuge the vial of **TC-G-1008** to ensure all powder is collected at the bottom.^{[15][16]}

Step 3: Solubilization

- Carefully add the calculated volume of anhydrous DMSO to the vial containing the **TC-G-1008** powder.
- Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is fully dissolved.
- For complete dissolution, sonication in a water bath for 5-10 minutes is recommended.^[10] Visually inspect the solution against a light source to ensure no particulates are present.

Step 4: (Optional) Sterilization

- If the stock solution is intended for use in sterile cell culture, it can be sterilized by passing it through a 0.22 μm chemical-resistant (e.g., PTFE) syringe filter into a new sterile vial.[\[17\]](#)
Note that DMSO itself is bactericidal and this step may not be necessary if aseptic techniques are followed.[\[15\]](#)[\[17\]](#)

Step 5: Aliquoting and Labeling

- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.[\[15\]](#)[\[17\]](#)
- Clearly label each aliquot with the compound name (**TC-G-1008**), concentration (100 mM), solvent (DMSO), and the date of preparation.

Storage and Stability

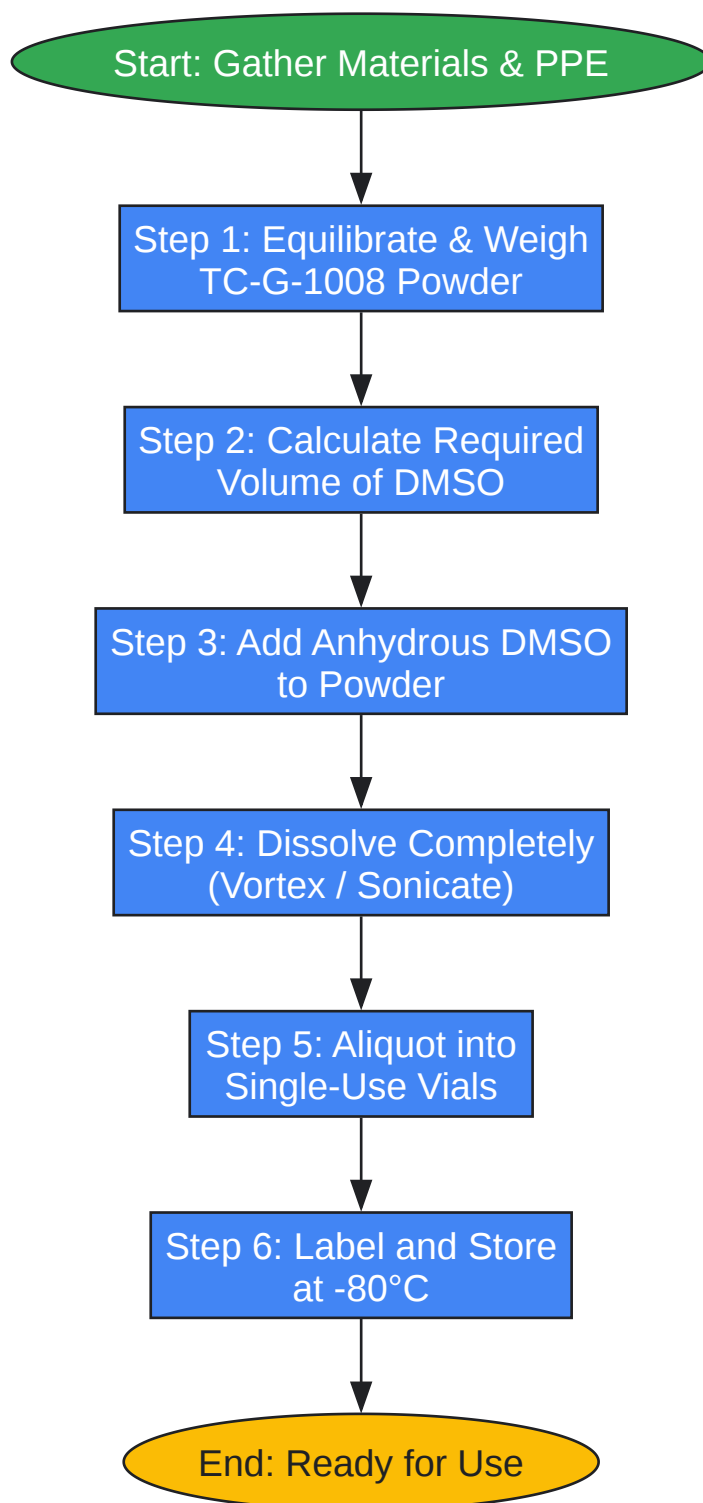
Proper storage is crucial for maintaining the biological activity of the compound.

Form	Short-Term Storage	Long-Term Storage	References
Solid Powder	0 - 4°C (days to weeks)	-20°C (months to years)	[4] [10]
DMSO Stock Solution	-20°C (months)	-80°C (up to 1 year)	[1] [10] [17]

Note: Always protect the compound and its solutions from direct light. Before use, thaw an aliquot at room temperature and centrifuge briefly before opening. Discard any unused portion of a thawed aliquot to maintain quality.[\[18\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the logical flow for preparing the **TC-G-1008** stock solution.



[Click to download full resolution via product page](#)

Caption: Workflow for **TC-G-1008** Stock Solution Preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. rndsystems.com [rndsystems.com]
- 3. TC-G-1008 - TargetMol Chemicals Inc [bioscience.co.uk]
- 4. medkoo.com [medkoo.com]
- 5. mdpi.com [mdpi.com]
- 6. assets-eu.researchsquare.com [assets-eu.researchsquare.com]
- 7. TC-G-1008 - MedChem Express [bioscience.co.uk]
- 8. bocsci.com [bocsci.com]
- 9. TC-G 1008 | Orphan 7-TM Receptors | Tocris Bioscience [tocris.com]
- 10. TC-G-1008 | GHSR | TargetMol [targetmol.com]
- 11. labsolu.ca [labsolu.ca]
- 12. uwaterloo.ca [uwaterloo.ca]
- 13. How to Use DMSO Safely | Best Practices & Common Mistakes [etraorganics.co.uk]
- 14. greenfield.com [greenfield.com]
- 15. captivatebio.com [captivatebio.com]
- 16. file.selleckchem.com [file.selleckchem.com]
- 17. benchchem.com [benchchem.com]
- 18. FAQs on Inhibitor Preparation [sigmaaldrich.com]
- To cite this document: BenchChem. [Application Note and Protocol: Preparation of TC-G-1008 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b611246#how-to-prepare-tc-g-1008-stock-solution-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com